

2-Chloro-1,1,1,2-tetrafluoroethane phase change data

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Compound of Interest

Compound Name: 2-Chloro-1,1,1,2-tetrafluoroethane

CAS No.: 2837-89-0

Cat. No.: B1218211

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An In-Depth Technical Guide to the Phase Change Data of **2-Chloro-1,1,1,2-tetrafluoroethane** (HCFC-124)

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Abstract

This technical guide provides a comprehensive overview of the phase change characteristics and thermodynamic properties of **2-Chloro-1,1,1,2-tetrafluoroethane**, commonly known as HCFC-124 or R-124. As a hydrochlorofluorocarbon, HCFC-124 has served as a transitional refrigerant substitute for CFCs in various applications. Understanding its phase behavior is critical for the design, modeling, and safe operation of thermal management systems. This document consolidates key physical data, details experimental methodologies for its determination, outlines safety protocols for handling, and presents thermodynamic models. The intended audience includes researchers, chemical engineers, and professionals in drug development and materials science who require precise and reliable data on this compound.

Introduction

2-Chloro-1,1,1,2-tetrafluoroethane (HCFC-124) is a hydrochlorofluorocarbon that emerged as a replacement for chlorofluorocarbons (CFCs) like R-114. While its ozone depletion potential is significantly lower than that of the CFCs it replaced, it is still a substance regulated under the Montreal Protocol. Its thermophysical properties, however, make it a valuable compound for study and for specific applications in low-temperature refrigeration and as a component in refrigerant mixtures.^[1]

The phase transitions of a substance—melting, boiling, and sublimation—are governed by its fundamental thermodynamic properties. For a refrigerant, properties such as boiling point, vapor pressure, and enthalpy of vaporization dictate its performance in a vapor-compression cycle. Accurate phase change data is therefore not merely academic; it is the foundation for engineering calculations, equipment design, and process simulation. This guide provides an in-depth exploration of these properties for HCFC-124, grounded in authoritative data and established experimental principles.

Physicochemical and Core Phase Change Properties

The fundamental properties of HCFC-124 are summarized below. These values are critical reference points for understanding its behavior.

Property	Value
Chemical Name	2-Chloro-1,1,1,2-tetrafluoroethane
Common Names	HCFC-124, R-124, Freon™ 124
CAS Number	2837-89-0
Molecular Formula	C ₂ HCIF ₄
Molar Mass	136.48 g/mol
Boiling Point (at 1 atm)	-12.0 °C (10.4 °F)
Melting Point	-199 °C (-326.2 °F)
Critical Temperature	122.2 °C (252.0 °F)
Critical Pressure	3.62 MPa (525 psia)
Ozone Depletion Potential (ODP)	0.02 - 0.026
Global Warming Potential (GWP)	609 (100-year)

Data compiled from various sources, including DuPont technical information sheets based on NIST data.[\[2\]](#)

Thermodynamic Data of Phase Transitions

The performance of HCFC-124 in any thermal system is defined by its thermodynamic properties across different phases. The data presented herein is derived from experimental measurements and validated thermodynamic models, such as the Modified Benedict-Webb-Rubin (MBWR) equation of state, which provides a highly accurate representation of the fluid's behavior over a wide range of conditions.[\[2\]](#)

Vapor Pressure

Vapor pressure is a critical property indicating the pressure at which a substance will boil at a given temperature. The relationship is non-linear and is essential for designing and operating refrigeration systems safely and efficiently.

Temperature (°C)	Vapor Pressure (kPa)
-40	29.5
-20	82.5
0	193.3
20	398.8
40	741.5
60	1269.1

Values are derived from thermodynamic tables based on the MBWR equation of state, which is rooted in experimental data from institutions like the National Institute of Standards and Technology (NIST).[\[2\]](#)

Enthalpy of Vaporization and Density

Enthalpy of vaporization represents the energy required to transform a given quantity of the substance from a liquid to a gas at a given pressure. Saturated liquid and vapor densities are crucial for calculating mass flow rates and system charge.

Temperature (°C)	Liquid Density (kg/m ³)	Vapor Density (kg/m ³)	Enthalpy of Vaporization (kJ/kg)
-40	1558.1	1.69	185.7
-20	1499.7	4.41	174.4
0	1438.9	9.68	162.2
20	1374.8	19.1	148.8
40	1305.8	34.6	133.8
60	1229.4	59.4	116.5

Data sourced from comprehensive thermodynamic property tables for HCFC-124.[\[2\]](#)

Experimental Determination of Phase Change Data

The acquisition of precise thermodynamic data relies on meticulous experimental procedures. The trustworthiness of the data is directly linked to the validity of the methodology.

Protocol: Vapor Pressure Measurement (Static Method)

The static method is a highly accurate technique for determining the vapor pressure of a substance at various temperatures.

Causality: This method is chosen for its directness. By isolating a pure sample and allowing it to reach equilibrium in a controlled-temperature environment, the measured pressure directly corresponds to the vapor pressure, minimizing errors associated with flow or dynamic effects.

Methodology:

- **Sample Preparation:** A high-purity sample of HCFC-124 is degassed to remove any dissolved non-condensable gases (like air), which would otherwise contribute to the total pressure and introduce significant error. This is typically achieved by repeated freeze-pump-thaw cycles.
- **Apparatus:** The degassed sample is introduced into a thermostatically controlled vessel of a known volume. The vessel is connected to a high-precision pressure transducer.
- **Temperature Control:** The vessel is placed in a liquid bath or a cryostat capable of maintaining a stable temperature (± 0.01 K).
- **Equilibrium:** At each target temperature, the system is allowed to thermally equilibrate. This is confirmed by observing a stable pressure reading over an extended period.
- **Data Acquisition:** The stable pressure and the precise temperature are recorded.
- **Iteration:** The temperature of the bath is incrementally changed, and steps 4-5 are repeated to generate a vapor pressure curve over the desired temperature range.^[1]

Protocol: Enthalpy of Fusion/Vaporization (Differential Scanning Calorimetry - DSC)

DSC is a powerful thermal analysis technique used to measure the heat flow associated with phase transitions.

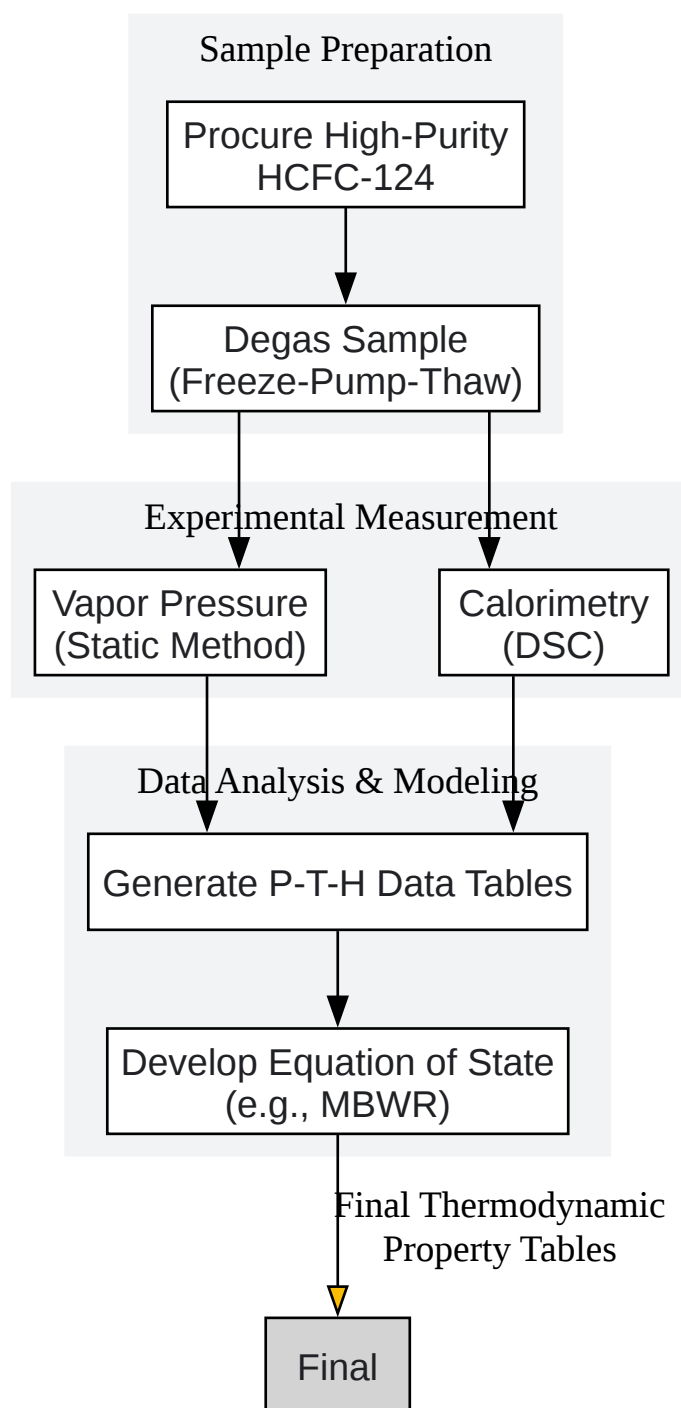
Causality: DSC measures the difference in heat required to increase the temperature of a sample and a reference. This differential measurement allows for the precise quantification of the energy absorbed or released during an isothermal phase change, such as melting or boiling.

Methodology:

- **Calibration:** The DSC instrument is calibrated using standard materials with known melting points and enthalpies of fusion (e.g., indium, zinc) to ensure accuracy.^[3]
- **Sample Encapsulation:** A small, precisely weighed amount of liquid HCFC-124 is hermetically sealed into an aluminum pan. A second, empty pan is used as a reference.
- **Thermal Program:** The sample and reference pans are placed in the DSC cell and subjected to a controlled temperature program. For enthalpy of fusion, this involves cooling the sample until it freezes, then heating it at a constant rate (e.g., 2-10 K/min) through its melting point.^[3]
- **Data Analysis:** As the sample melts, it absorbs latent heat, creating a temperature difference between the sample and reference pans. The instrument measures the heat flow required to maintain a zero temperature difference.
- **Peak Integration:** The resulting heat flow versus temperature curve shows a peak corresponding to the phase transition. The area under this peak is integrated to determine the total energy absorbed, which is the enthalpy of fusion.^[3] A similar process, using a pressure-capable DSC cell, can be used for the enthalpy of vaporization.

Experimental Workflow Visualization

The logical flow for characterizing the thermophysical properties of a refrigerant like HCFC-124 is depicted below.



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Caption: General experimental workflow for refrigerant property determination.

Safety and Handling Considerations

As a liquefied gas under pressure, HCFC-124 requires strict adherence to safety protocols. The primary hazards are related to high pressure, potential for frostbite from liquid contact, and asphyxiation in confined spaces.^[4]

Personal Protective Equipment (PPE)

When handling HCFC-124, the following PPE is mandatory:

- Eye Protection: Safety glasses or chemical splash goggles.^[5]
- Skin Protection: Insulated gloves to protect against frostbite when handling cylinders or lines containing liquid.^[6]
- Respiratory Protection: Generally not required in well-ventilated areas. However, in case of a leak or in confined spaces, a self-contained breathing apparatus (SCBA) is necessary.^[5]

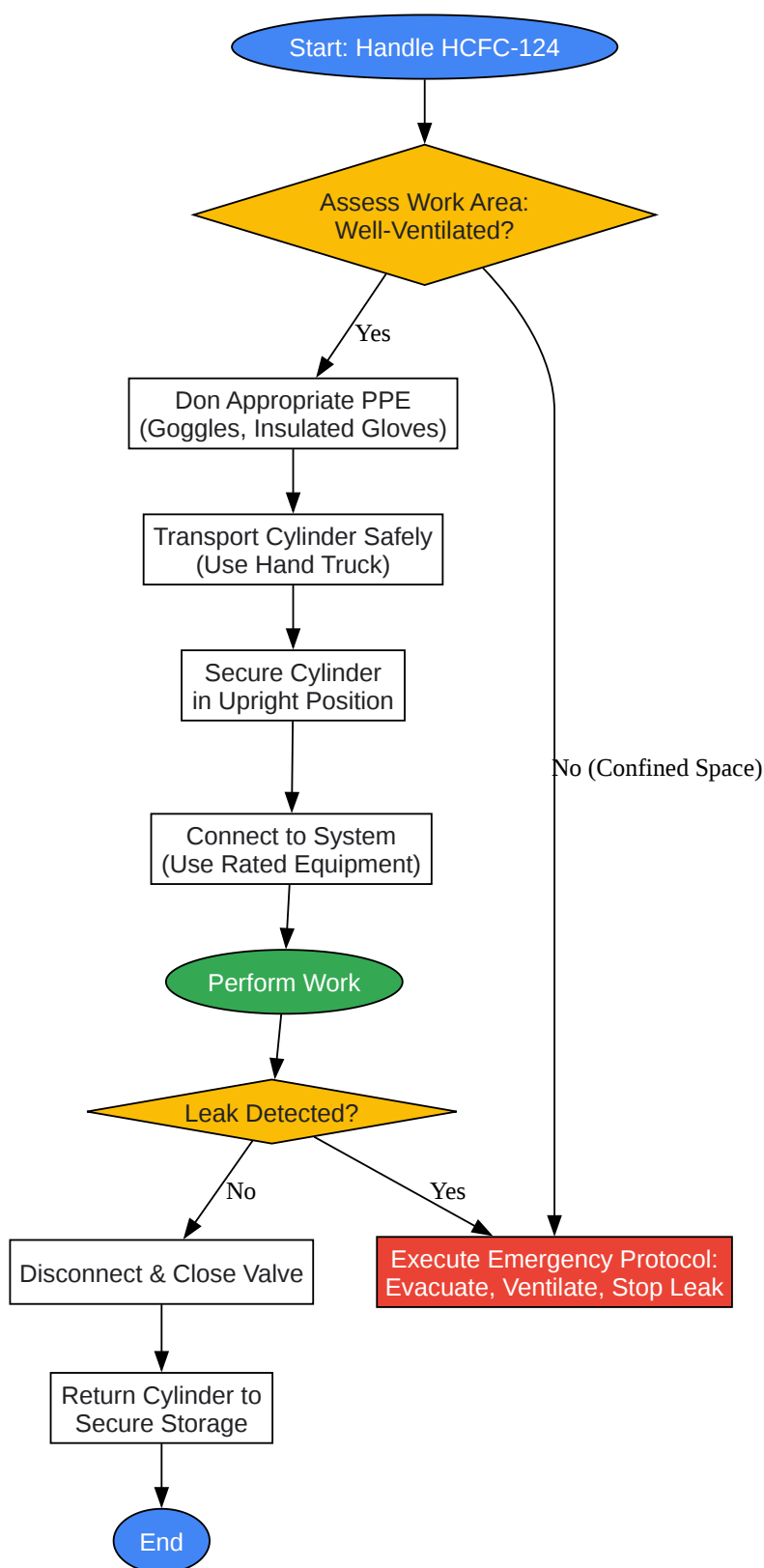
Handling of Pressurized Cylinders

- Inspection: Always inspect cylinders for damage before use.
- Transport: Use a suitable hand truck or cart to move cylinders; do not drag, roll, or slide them. Keep valve caps in place during transport.^[4]^[7]
- Securing: Cylinders must be stored upright and firmly secured to a wall or bench to prevent tipping.^[8]
- Environment: Store cylinders in a cool, dry, well-ventilated area away from heat sources, open flames, and direct sunlight. Cylinder temperatures should not exceed 52 °C (125 °F).^[5]^[8]
- Connection: Use equipment and piping rated for cylinder pressure. A backflow prevention device should be used in the piping.^[4]
- Operation: Open valves slowly. Close the valve after each use and when the cylinder is empty.^[4]

Emergency Procedures (Leak)

- Evacuate: Immediately evacuate personnel from the affected area.[\[5\]](#)
- Ventilate: Increase ventilation to the area to disperse the gas. HCFC-124 vapor is heavier than air and can accumulate in low-lying areas.[\[6\]](#)
- Stop Leak (If Safe): If it can be done without risk, shut off the source of the leak (e.g., close the cylinder valve).
- First Aid:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[4\]](#)
 - Skin Contact (Frostbite): Thaw affected areas with lukewarm water. Do not rub the area. Seek immediate medical attention.[\[4\]](#)

Safe Handling Workflow



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Caption: Decision workflow for the safe handling of HCFC-124 cylinders.

Conclusion

This guide has consolidated the essential phase change data and thermodynamic properties for **2-Chloro-1,1,1,2-tetrafluoroethane** (HCFC-124). The presented data, including boiling point, critical parameters, vapor pressure, and enthalpy, form the basis for any rigorous scientific or engineering work involving this compound. By detailing the experimental methodologies and emphasizing the critical safety protocols, this document serves as a comprehensive resource for researchers and professionals, ensuring both technical accuracy and operational safety.

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